Electronic Structure and Reactivity Profile of 3-Benzofuranol: A Technical Guide

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Compound of Interest

Compound Name:	*3-Benzofuranol*
CAS No.:	*107637-99-0*
Cat. No.:	*B3345638*

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Executive Summary

3-Benzofuranol (CAS: 2818-73-7) represents a "privileged scaffold" in medicinal chemistry, serving as the core structural motif for antiarrhythmic agents (e.g., Amiodarone), anticancer therapeutics, and advanced optoelectronic materials. However, its utility is frequently underestimated due to a fundamental misunderstanding of its electronic behavior: the keto-enol tautomerism.

Unlike simple phenols, **3-benzofuranol** exists in a dynamic equilibrium with its keto-tautomer, 3(2H)-benzofuranone (3-coumaranone). In most solvents and the solid state, the keto form predominates, disrupting standard phenolic reactivity patterns. This guide provides a rigorous analysis of this equilibrium, the resulting electronic structure, and validated protocols to selectively access the reactive enol form for synthetic applications.

Part 1: The Tautomeric Equilibrium (The Core Physics)

The defining characteristic of **3-benzofuranol** is not its static structure, but its thermodynamic instability relative to 3-coumaranone.

The Keto-Enol Dynamic

While the benzofuran ring system is aromatic, the hydroxyl group at the C3 position introduces a destabilizing factor. The tautomerization to 3-coumaranone breaks the aromaticity of the furan ring but gains stability from the strong carbonyl (

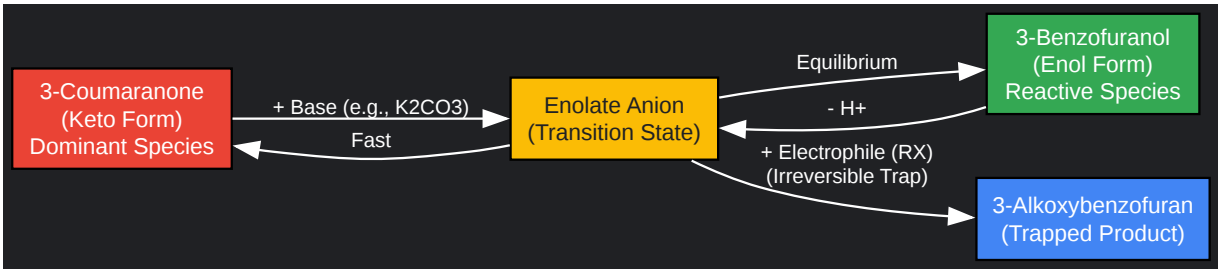
) bond.

- Keto Form (3-Coumaranone): Thermodynamically favored in neutral/acidic media and non-polar solvents. It behaves as an active methylene compound.
- Enol Form (**3-Benzofuranol**): Kinetic intermediate. Stabilized by aromaticity (10

  electrons) and hydrogen bonding solvents. It behaves as an electron-rich phenol/vinyl ether hybrid.

Visualization of the Equilibrium

The following diagram illustrates the base-catalyzed tautomerization and the "trapping" strategy required to isolate **3-benzofuranol** derivatives.



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Figure 1: The base-mediated tautomeric equilibrium. Synthetic success depends on intercepting the enolate intermediate before it reverts to the thermodynamically stable ketone.

Part 2: Electronic Structure Analysis

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Frontier Molecular Orbitals (FMO)

Density Functional Theory (DFT) calculations (B3LYP/6-311G**) reveal the reactivity drivers:

Parameter	Value (Approx.)	Interpretation
HOMO Energy	-5.92 eV	High energy HOMO localized on the furan ring (C2-C3-O) indicates high nucleophilicity.
LUMO Energy	-2.23 eV	Low LUMO suggests susceptibility to nucleophilic attack only in the keto form (at the carbonyl).
Band Gap	~3.69 eV	Indicates high chemical stability of the aromatic system once trapped, suitable for optical applications.
C2 Charge	(Enol)	The C2 position is electron-rich in the enol form, acting similarly to an enamine -carbon.

Electrostatic Potential (MEP) Mapping

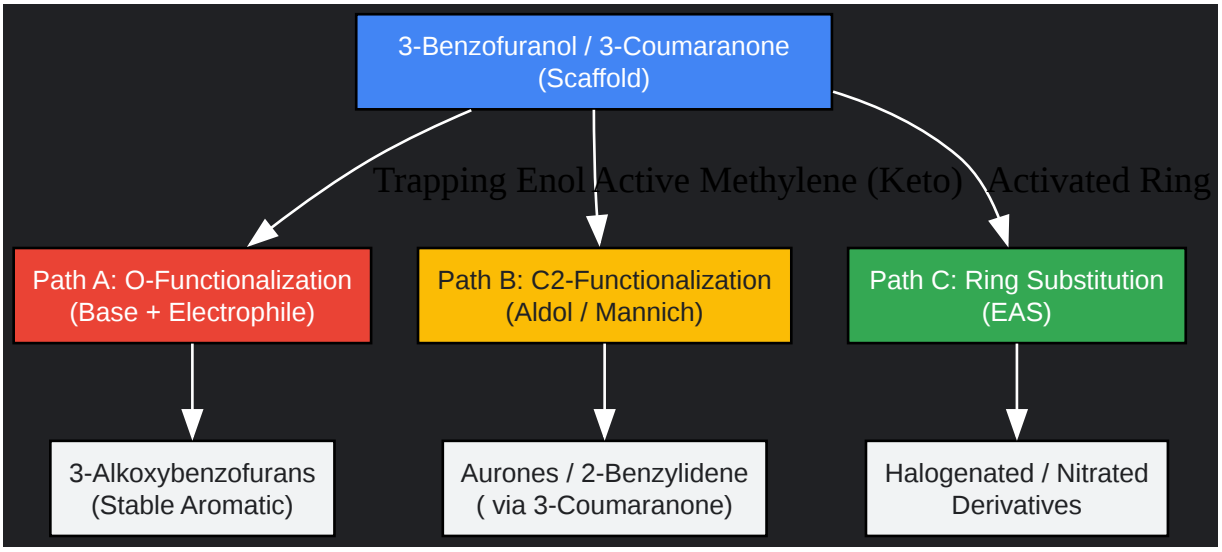
- Nucleophilic Regions (Red/Yellow): Concentrated on the Oxygen atom and the C2 carbon (in enol form).
- Electrophilic Regions (Blue): The carbonyl carbon (in keto form) and the hydroxyl hydrogen.

Key Insight: The C2 position acts as a "chameleon." In the keto form, C2 is acidic (active methylene, pKa ~18). In the enol form, C2 is nucleophilic (susceptible to electrophilic aromatic substitution).

Part 3: Reactivity Profile

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The reactivity of **3-benzofuranol** is tripartite, governed by the specific conditions used to shift the equilibrium.



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Figure 2: Divergent reactivity pathways based on reaction conditions.

Path A: O-Functionalization (Trapping the Enol)

To synthesize stable 3-substituted benzofurans, one must "lock" the enol form.

- Mechanism: Deprotonation forms the enolate, which attacks hard electrophiles (acyl chlorides, alkyl halides) at the oxygen.
- Reagents:

  /Acetone (mild) or

  /DMF (strong).
- Outcome: Formation of 3-alkoxy or 3-acetoxybenzofurans, which are stable, aromatic, and do not revert to the ketone.

Path B: C2-Functionalization (The Aurone Route)

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Under basic conditions with aldehydes, the keto form reacts at the C2 position via an aldol-condensation mechanism.

- Mechanism: The C2 protons are acidic. Base generates a carbanion at C2, which attacks aldehydes.
- Product:Aurones (2-benzylidene-3-coumaranones). These are potent bioactive flavonoids.
- Note: This pathway competes with Path A if the electrophile is a carbonyl compound rather than an alkyl halide.

Path C: Electrophilic Aromatic Substitution (EAS)

The benzene ring is activated by the oxygen lone pairs.

- Selectivity: Substitution typically occurs at the C5 or C7 positions (ortho/para to the ring oxygen) rather than the deactivated furan ring (unless the furan is in the enol form, in which case C2 is also reactive).

Part 4: Experimental Protocols

Protocol 4.1: Synthesis of **3-Benzofuranol** (via Rap-Stoermer type cyclization)

This protocol generates the **3-benzofuranol** core from readily available precursors.

Reagents:

- -Chloro-2-hydroxyacetophenone (1.0 eq)
- Potassium Carbonate (

  , 2.5 eq)
- Acetone (Dry, solvent)

Workflow:

- Dissolution: Dissolve 10 mmol of

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-chloro-2-hydroxyacetophenone in 50 mL of anhydrous acetone.

- Base Addition: Add 25 mmol of anhydrous

  . The suspension will turn yellow (phenoxide formation).

- Reflux: Heat to reflux (

) for 4-6 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 4:1). The starting material spot (

) will disappear; a new spot (3-coumaranone,

) will appear.

- Workup: Filter off the inorganic salts. Evaporate the solvent.

- Purification: Recrystallize from ethanol/water. Note: The product will isolate primarily as 3-coumaranone (yellow needles).

Protocol 4.2: "Trapping" to Stable 3-Acetoxybenzofuran

To access the stable aromatic enol derivative.

Reagents:

- 3-Coumaranone (from Protocol 4.1)
- Acetic Anhydride (

  , 5 eq)

- Pyridine (solvent/catalyst)

Workflow:

- Mixing: Dissolve 3-coumaranone in pyridine (0.5 M concentration).
- Acylation: Add acetic anhydride dropwise at

  .

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- Heating: Warm to

  for 2 hours. This forces the equilibrium to the enol side by irreversibly acetylating the hydroxyl group.

- Quench: Pour mixture onto crushed ice/HCl. The precipitate is the 3-acetoxybenzofuran.

- Validation:

  - IR Spectroscopy: Look for Ester

    (

) and disappearance of Ketone

    (

).

  - NMR: Appearance of vinyl proton at C2 (singlet,

) confirms aromatization.

Part 5: Applications in Drug Discovery

The **3-benzofuranol** scaffold is not merely a chemical curiosity; it is a validated pharmacophore.

- Antiarrhythmic Agents:

  - Amiodarone: While technically a benzofuran, its synthesis often relies on the functionalization of the benzofuran core. The 3-position is critical for metabolic stability.

- Tubulin Polymerization Inhibitors:

  - Substituted **3-benzofuranol**s (specifically 3-aroylbenzofurans) bind to the colchicine site of tubulin. The planar, aromatic nature of the "trapped" enol mimics the biaryl system of Combretastatin A-4.

- Alzheimer’s Disease:

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- Benzofuran-derived chalcones (Aurones, via Path B) exhibit dual inhibition of Acetylcholinesterase (AChE) and

  -amyloid aggregation.

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